

Standard Protocol for the Preparation of Tetrathionate Broth

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Compound of Interest

Compound Name: Tetrathionate

Cat. No.: B1226582

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Tetrathionate Broth is a selective enrichment medium used for the isolation of *Salmonella* species from various samples, including clinical specimens, food, and environmental swabs. Its selectivity is conferred by the presence of **tetrathionate**, which is formed upon the addition of an iodine-iodide solution to the broth base. **Tetrathionate** inhibits the growth of many coliform bacteria and other normal intestinal flora, while allowing *Salmonella* species, which possess the enzyme **tetrathionate** reductase, to proliferate.

Principle of Action

The selective action of **Tetrathionate** Broth is based on the reduction of **tetrathionate** by certain bacteria, such as *Salmonella*. The broth base contains sodium thiosulfate, which is converted to **tetrathionate** in the presence of iodine.[1][2] Peptones and meat extract provide essential nutrients like nitrogen, vitamins, and amino acids.[3][4] Bile salts are included to inhibit the growth of gram-positive microorganisms.[5][6] Calcium carbonate acts as a buffer to neutralize the sulfuric acid produced during **tetrathionate** reduction, maintaining a favorable pH for the growth of *Salmonella*. [1][3] Some formulations may also include brilliant green to further suppress gram-positive and some gram-negative bacteria, or novobiocin to inhibit *Proteus* species.[1][4]

Data Presentation: Composition of Tetrathionate Broth Formulations

The following tables summarize the quantitative data for common **Tetrathionate** Broth formulations. It is crucial to follow the specific manufacturer's instructions, as formulations can vary.

Table 1: Composition of Standard **Tetrathionate** Broth Base

Component	Amount per Liter	Reference
Proteose Peptone / Mixed Peptone	5.0 g	[4] [7]
Bile Salts	1.0 g	[4] [8]
Calcium Carbonate	10.0 g	[4] [8] [9]
Sodium Thiosulfate (Na ₂ S ₂ O ₃ ·5H ₂ O)	30.0 g	[4] [8] [9]
Final pH (before iodine addition)	8.4 ± 0.2	[9] [10]

Table 2: Composition of Iodine-Iodide Solution

Component	Amount	Reference
Iodine	6.0 g	[5] [7] [10]
Potassium Iodide	5.0 g	[5] [7] [10]
Distilled Water	20.0 ml	[5] [7] [10]

Table 3: Variations in **Tetrathionate** Broth Formulations

Formulation	Key Components and Variations (per Liter)	Final pH	Reference
Tetrathionate Broth (FDA)	Polypeptone (5g), Bile salts (1g), Calcium carbonate (10g), Sodium thiosulfate·5H ₂ O (30g). Addition of 10 ml of 0.1% Brilliant Green solution.	8.4 ± 0.2	[9]
Tetrathionate Broth, Hajna (TTH)	Casein/meat peptone (18g), Sodium thiosulfate (38g), Calcium carbonate (25g), Sodium deoxycholate (0.5g), Brilliant green (0.01g), D-Mannitol (2.5g), Glucose (0.5g), Yeast extract (2.0g), Sodium Chloride (5.0g).	7.5 - 7.8	[9][11]
Mueller-Kauffmann Tetrathionate Broth	Meat extract (0.9g), Peptone (4.5g), Yeast extract (1.8g), Sodium chloride (4.5g), Calcium carbonate (25g), Sodium thiosulfate (40.7g). Often supplemented with brilliant green and novobiocin.	7.8 ± 0.2	[3][12]

Experimental Protocols

Materials:

- **Tetrathionate** Broth Base powder
- Iodine
- Potassium Iodide
- Sterile distilled or deionized water
- Sterile flasks or bottles
- Heating plate with magnetic stirrer
- Sterile test tubes or containers for dispensing
- Weighing balance and weigh boats
- pH meter

Protocol for Preparation of **Tetrathionate** Broth (1 Liter):

- Preparation of **Tetrathionate** Broth Base:
 - Suspend 46 g of **Tetrathionate** Broth Base powder in 1 liter of distilled water.[\[5\]](#)[\[8\]](#)
 - Heat the suspension to boiling with frequent agitation to ensure complete dissolution of the powder.[\[5\]](#)[\[9\]](#) Do NOT autoclave the broth base.[\[9\]](#)
 - Cool the broth base to below 45°C.[\[5\]](#)[\[8\]](#)[\[9\]](#) The base can be prepared in advance and stored at 2-8°C for several weeks.[\[3\]](#)[\[8\]](#)
- Preparation of Iodine-Iodide Solution:
 - Dissolve 5.0 g of potassium iodide in 20.0 ml of sterile distilled water.[\[7\]](#)[\[10\]](#)
 - Add 6.0 g of iodine crystals to the potassium iodide solution and stir until completely dissolved.[\[7\]](#)[\[10\]](#) This solution should be prepared fresh or stored in a tightly sealed, light-protected container.

- Final Preparation of **Tetrathionate** Broth:
 - Immediately before use, add 20 ml of the prepared iodine-iodide solution to the cooled 1 liter of **Tetrathionate** Broth Base.[\[5\]](#)[\[8\]](#)[\[9\]](#)
 - Mix well to ensure uniform distribution. The complete medium should be used on the day of preparation.[\[8\]](#)[\[10\]](#)
 - Aseptically dispense the complete broth into sterile test tubes (e.g., 10 ml portions).[\[9\]](#)[\[10\]](#)
Do NOT heat the medium after the addition of the iodine-iodide solution.[\[5\]](#)[\[7\]](#)[\[9\]](#)

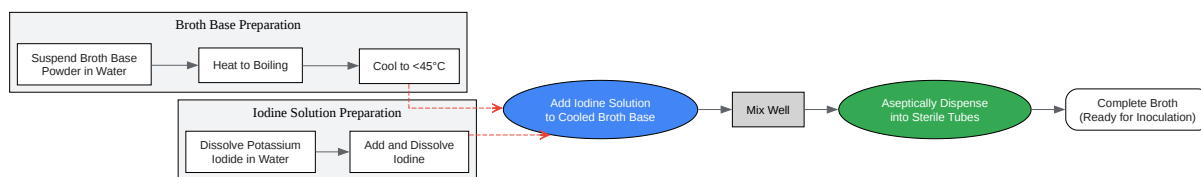
Inoculation and Incubation:

- Inoculate the prepared **Tetrathionate** Broth with the sample (e.g., 1 g of feces, 1 ml of liquid sample, or a swab).[\[6\]](#)[\[7\]](#)
- Incubate the tubes with loosened caps at $35 \pm 2^{\circ}\text{C}$ for 18-24 hours.[\[7\]](#)[\[10\]](#) Some protocols may recommend incubation at 43°C for certain applications.[\[3\]](#)[\[4\]](#)
- Following incubation, subculture a loopful of the broth onto selective and differential agar plates, such as Xylose Lysine Deoxycholate (XLD) Agar, Bismuth Sulfite Agar, or MacConkey Agar, for the isolation of Salmonella colonies.[\[3\]](#)[\[7\]](#)

Quality Control:

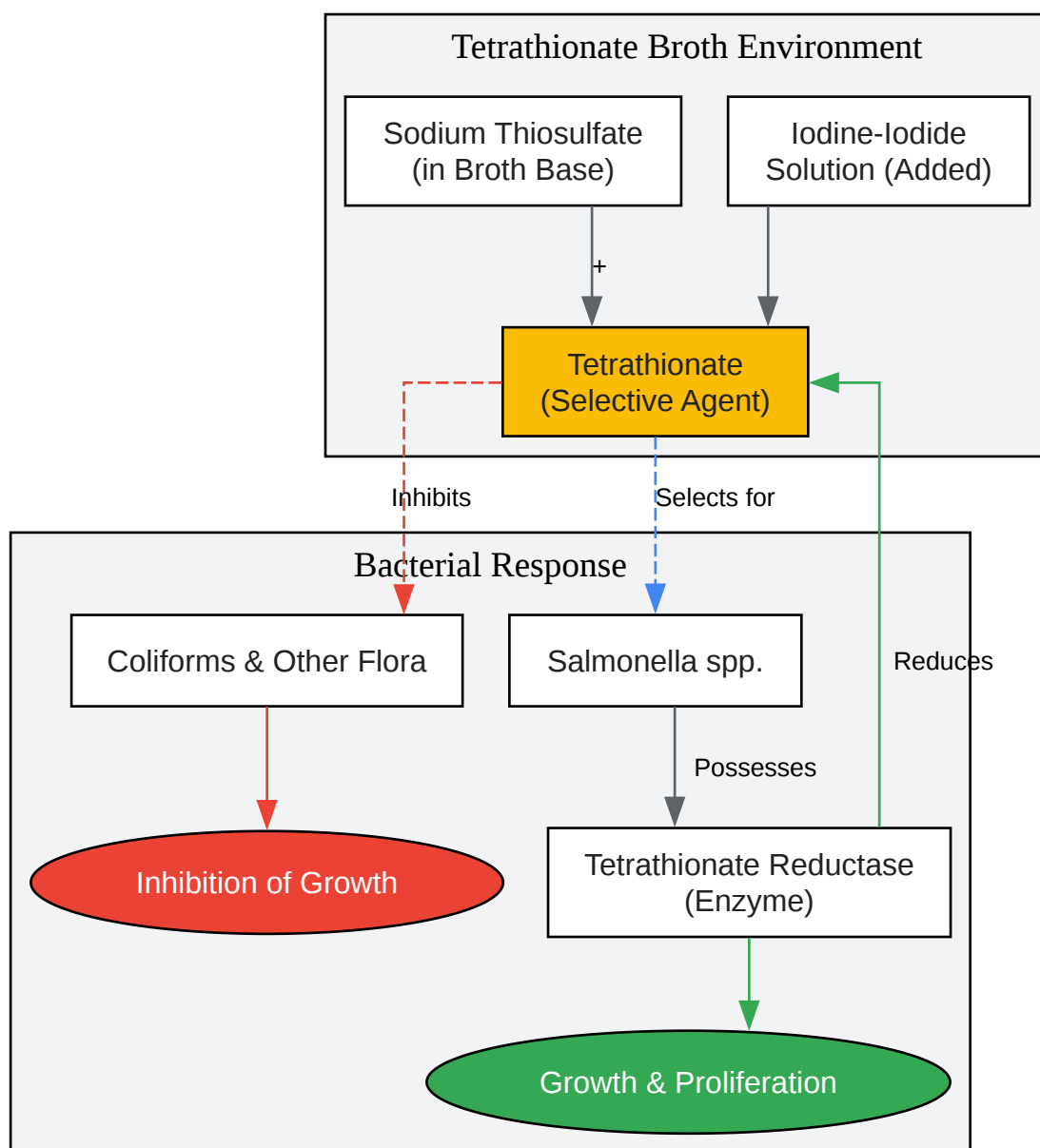
- Appearance: The dehydrated powder should be a homogeneous, free-flowing, white to off-white powder.[\[10\]](#) The prepared broth base will be a milky white, opaque suspension with a white precipitate.[\[7\]](#)[\[10\]](#)
- Microbiological Testing: Perform quality control testing with known strains. For example, *Salmonella enterica* serovar Typhimurium (e.g., ATCC® 14028™) should show good growth, while *Escherichia coli* (e.g., ATCC® 25922™) should be inhibited.[\[5\]](#)[\[10\]](#)

Mandatory Visualizations



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Caption: Workflow for the preparation of **Tetraphionate** Broth.



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Caption: Selective action of **Tetrathionate** Broth on bacteria.

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